

Holmium-166: A Technical Guide to its Decay Characteristics and Emissions

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Compound of Interest

Compound Name: *Holmium-166*

Cat. No.: *B1195350*

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Holmium-166 (^{166}Ho) is a radionuclide of significant interest in therapeutic nuclear medicine, primarily due to its favorable decay properties. This technical guide provides an in-depth overview of the decay characteristics and emissions of ^{166}Ho , presenting quantitative data in a structured format, outlining experimental methodologies for its characterization, and visualizing key processes. This information is crucial for dosimetry calculations, treatment planning, and the development of novel radiopharmaceuticals.

Core Decay Properties of Holmium-166

Holmium-166 is a beta-emitting radionuclide with a relatively short half-life, making it suitable for targeted radiotherapy applications. It decays exclusively via beta-minus (β^-) emission to stable Erbium-166 (^{166}Er).^[1] The key decay characteristics are summarized in the table below.

Property	Value and Units
Half-life ($T_{1/2}$)	26.824 ± 0.012 hours
Decay Mode	100% Beta-minus (β^-)
Q-value (β^- decay)	1854.7 ± 0.9 keV
Parent Nuclide	^{166}Ho
Daughter Nuclide	^{166}Er (stable)
Spin and Parity	0-
Production Methods	Neutron activation of ^{165}Ho , Decay of ^{166}Dy

Emissions of Holmium-166

The therapeutic efficacy of ^{166}Ho is primarily attributed to its high-energy beta emissions, which deliver a cytotoxic radiation dose to targeted tissues. Additionally, it emits gamma rays that are suitable for imaging and dosimetry.

Beta (β^-) Emissions

Holmium-166 decays to eight excited states of Erbium-166, as well as directly to its ground state.^[1] The two most probable beta transitions account for approximately 99% of all decays. The details of the primary beta emissions are provided below.

Beta Transition	Maximum Energy ($E_{\beta\max}$) [keV]	Average Energy ($E_{\beta\text{avg}}$) [keV]	Branching Ratio (%)
β_0	1854.9 ± 0.9	670.3 ± 0.4	49.9 ± 0.8
β_1	1774.3 ± 0.9	634.9 ± 0.4	48.8 ± 0.8
β_2	414.9 ± 0.9	122.9 ± 0.3	0.9 ± 0.1

Gamma (γ) and X-ray Emissions

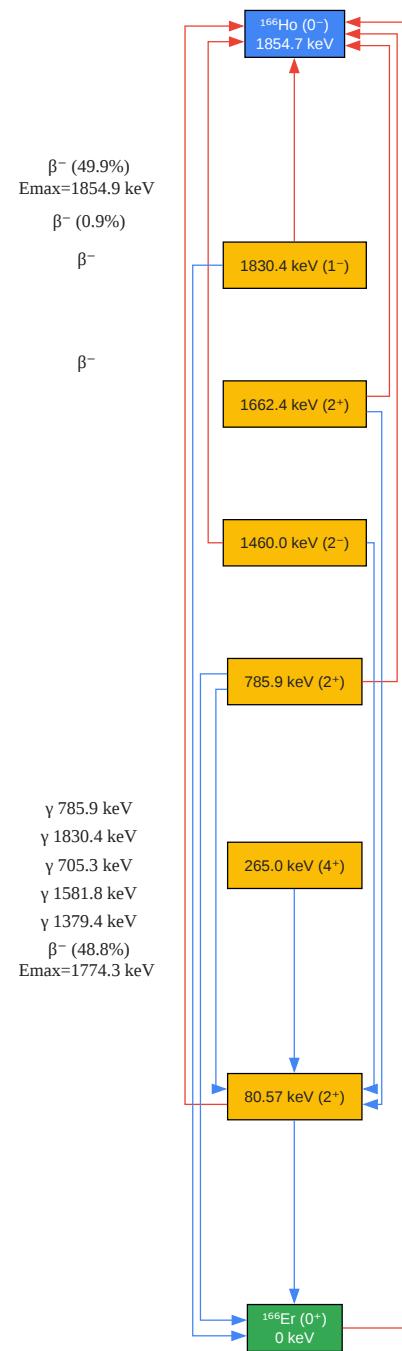
Following beta decay to the excited states of ^{166}Er , the daughter nucleus de-excites by emitting gamma rays. The most prominent gamma emission at 80.57 keV is particularly useful for

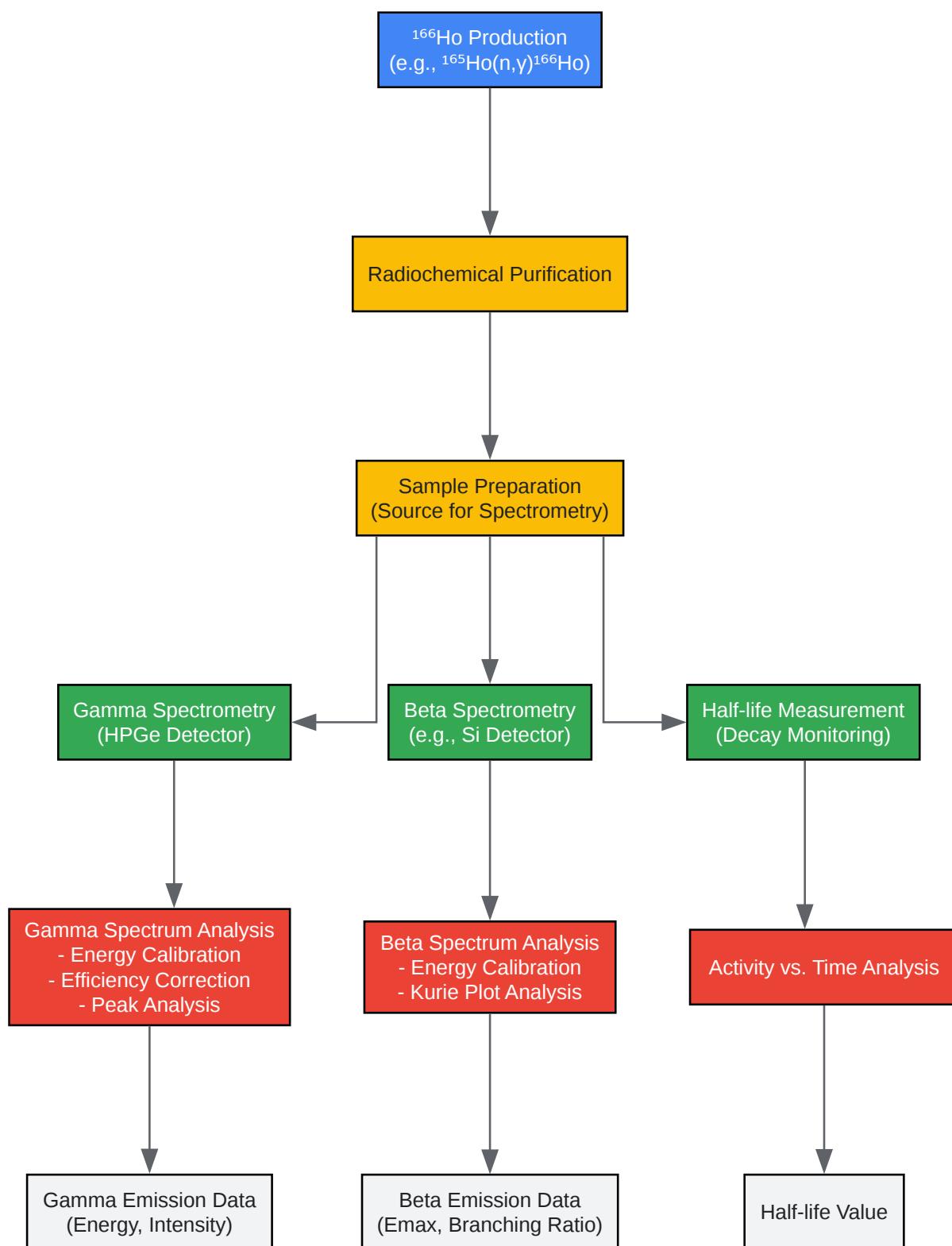
SPECT imaging, allowing for post-administration visualization and dosimetry.[2][3] A summary of the most significant gamma and X-ray emissions is presented below.

Emission Type	Energy (keV)	Emission Probability (%)
Gamma	80.57	6.7 ± 0.1
Gamma	1379.40	0.9 ± 0.0
Gamma	1581.00	0.2 ± 0.0
K α_1 X-ray	49.13	3.2 ± 0.1
K α_2 X-ray	47.55	1.8 ± 0.1
K β_1 X-ray	55.76	0.8 ± 0.0

Holmium-166 Decay Scheme

The decay of **Holmium-166** to Erbium-166 involves transitions to several energy levels of the daughter nucleus. The simplified decay scheme below illustrates the primary beta decays and the subsequent gamma emissions.



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References

- 1. A new evaluation of the decay data for ^{166}Ho - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Holmium-166 Radioembolization: Current Status and Future Prospective - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The various therapeutic applications of the medical isotope holmium-166: a narrative review - PMC [pmc.ncbi.nlm.nih.gov]
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